

D-2-Aminohexanoic acid-d9: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: D-2-Aminohexanoic acid-d9

Cat. No.: B15554911

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **D-2-Aminohexanoic acid-d9** (also known as D-Norleucine-d9), a deuterated form of the amino acid D-norleucine. While specific safety data for the deuterated compound is limited, this document extrapolates from the well-established safety profile of its non-deuterated counterparts, D-Norleucine, L-Norleucine, and DL-Norleucine. The primary difference in the deuterated form is the isotopic labeling, which is not expected to significantly alter the chemical's fundamental hazardous properties.

Hazard Identification and Classification

D-2-Aminohexanoic acid-d9 is generally not classified as a hazardous substance.^[1] However, some suppliers indicate that it may cause skin, eye, and respiratory irritation.^{[2][3]} It is crucial to handle this compound with appropriate laboratory precautions.

GHS Hazard Classification Summary:

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation[3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[3]

Note: This classification is based on aggregated data for norleucine and may not be universally applied.[3][4] Many suppliers report that the chemical does not meet GHS hazard criteria.[1][4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **D-2-Aminohexanoic acid-d9** is essential for safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₄ D ₉ NO ₂ [5]
Molecular Weight	140.22 g/mol [5]
Appearance	White or off-white solid, powder, or flakes[2][6][7]
Odor	Odorless[6][7]
Melting Point	> 300 °C / 572 °F[6][7]
Solubility	Insoluble in water[6]
Stability	Stable under normal conditions[2][6][7]

Safe Handling and Personal Protective Equipment (PPE)

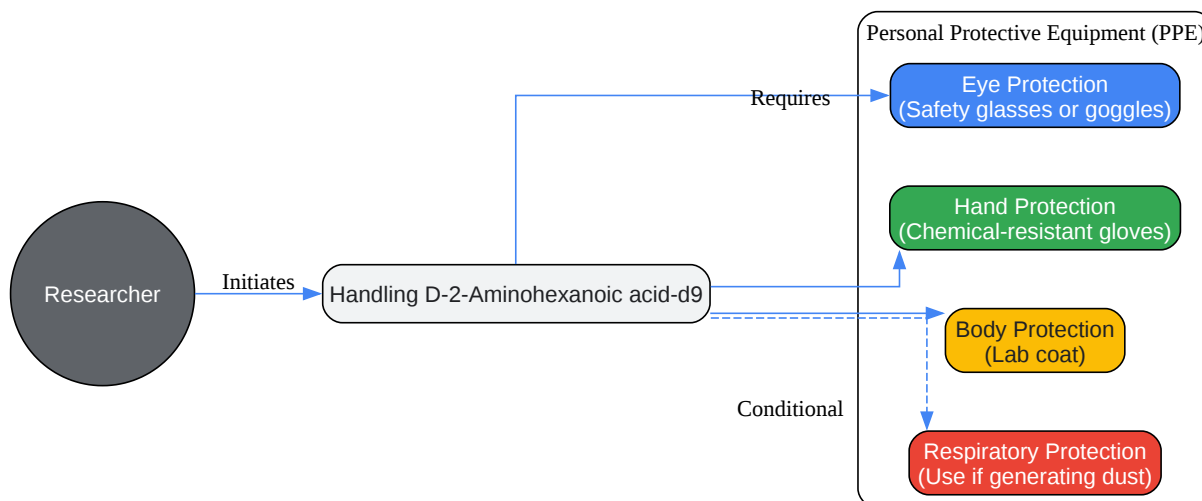
Adherence to standard laboratory safety protocols is paramount when working with **D-2-Aminohexanoic acid-d9**.

Engineering Controls

- Work in a well-ventilated area.[2][8]
- Use a chemical fume hood if there is a risk of generating dust or aerosols.[9]
- Ensure that eyewash stations and safety showers are readily accessible.[9][10]

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **D-2-Aminohexanoic acid-d9**.



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Caption: Recommended Personal Protective Equipment for handling **D-2-Aminohexanoic acid-d9**.

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[6\]](#)
[\[7\]](#)
- Skin Protection: Wear chemical-impermeable gloves and a lab coat to prevent skin contact.
[\[6\]](#)[\[8\]](#)
- Respiratory Protection: Under normal use, respiratory protection is not required.[\[6\]](#) If dust is generated, use a particle filter respirator.[\[6\]](#)

General Hygiene Practices

- Wash hands thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[\[2\]](#)

First Aid Measures

In case of exposure, follow these first aid protocols.

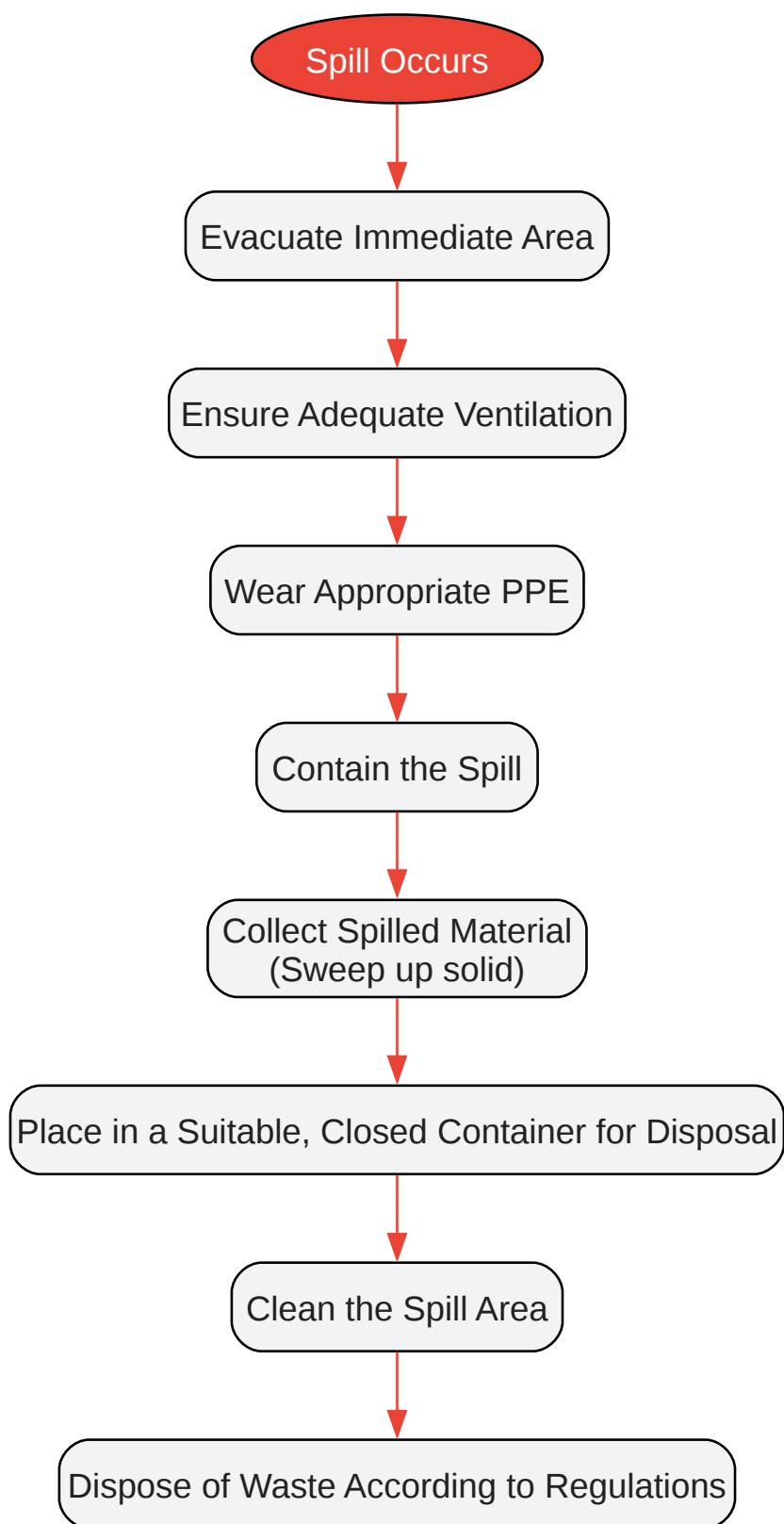
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][8]

Spill and Disposal Procedures

Proper management of spills and waste is crucial for laboratory safety and environmental protection.

Spill Response

The following workflow outlines the steps for responding to a spill of **D-2-Aminohexanoic acid-d9**.



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Caption: General workflow for responding to a solid chemical spill.

- Minor Spills: For small spills, sweep up the solid material, taking care to avoid generating dust.^[2] Place the material into a suitable, closed container for disposal.^[2]
- Major Spills: For larger spills, evacuate the area and prevent entry. Follow the same procedure as for minor spills, ensuring appropriate respiratory protection is worn.

Waste Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.^[8]
- Do not allow the chemical to enter drains or waterways.^[8]

Storage and Stability

Proper storage is necessary to maintain the integrity of **D-2-Aminohexanoic acid-d9**.

Condition	Recommendation
Storage Temperature	Store in a cool, dry place. ^{[2][7]}
Container	Keep in a tightly closed container. ^{[2][7]}
Ventilation	Store in a well-ventilated area. ^{[2][7]}
Incompatible Materials	Strong oxidizing agents. ^{[2][6][7]}
Stability	The compound is stable under normal storage conditions. ^{[2][6][7]} Hazardous polymerization will not occur. ^[6]

Toxicological Information

The toxicological properties of **D-2-Aminohexanoic acid-d9** have not been fully investigated.^[2] The information provided is based on its non-deuterated analogs.

- Acute Toxicity: No data is available for the deuterated compound.
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.^[2]
- Mutagenicity and Teratogenicity: No information available.^[10]

Given the lack of specific toxicological data, it is prudent to handle **D-2-Aminohexanoic acid-d9** as a potentially hazardous substance and minimize exposure.

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